

Proper Disposal Procedures for Riluzole-13C,15N2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Riluzole-13C,15N2

Cat. No.: B562764

[Get Quote](#)

This document provides essential safety and logistical information for the proper handling and disposal of **Riluzole-13C,15N2** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe and compliant waste management.

Immediate Safety and Hazard Information

Riluzole-13C,15N2 is classified as acutely toxic and is fatal if swallowed.^{[1][2]} It is imperative to handle this compound with appropriate personal protective equipment (PPE) and to be fully aware of the associated hazards before beginning any work.

GHS Hazard Classification:

- Pictogram: GHS06 (Skull and crossbones)^[2]
- Signal Word: Danger^{[1][2]}
- Hazard Statement: H300 - Fatal if swallowed.^{[1][2]}
- Precautionary Statements:
 - P264: Wash hands and any exposed skin thoroughly after handling.^{[1][2]}
 - P270: Do not eat, drink or smoke when using this product.^{[1][2]}

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [2]
- P330: Rinse mouth. [1][2]
- P405: Store locked up. [1][2]
- P501: Dispose of contents/container in accordance with local, regional, and national regulations. [1][2]

Data Presentation

The following table summarizes key quantitative and identifying data for **Riluzole-13C,15N2**.

Identifier	Data	Source
Product Name	Riluzole-13C,15N2	[1][2]
CAS Number	1215552-03-6	[1][2]
Molecular Formula	C ₇ ¹³ CH ₅ F ₃ ¹⁵ N ₂ OS	[1]
Molecular Weight	237.18 g/mol	[1]
GHS Classification	Acute Toxicity, Oral (Category 1 or 2)	[1][2]
UN Number	UN2811	[2]
Proper Shipping Name	Toxic solid, organic, n.o.s. (Riluzole-13C,15N2)	[2]
Transport Hazard Class	6.1 (Toxic substances)	[3]

Step-by-Step Disposal Protocol

All chemical waste, including **Riluzole-13C,15N2**, must be managed as hazardous waste from the moment it is generated. [4] The following protocol outlines the necessary steps for its proper disposal.

Step 1: Wear Appropriate Personal Protective Equipment (PPE)

Before handling **Riluzole-13C,15N2** in any form (pure compound, solutions, or contaminated materials), ensure you are wearing appropriate PPE.

- Hand Protection: Impermeable and resistant protective gloves.[\[2\]](#)
- Eye Protection: Safety glasses with side shields or goggles.
- Skin and Body Protection: A lab coat or impervious clothing is required to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a suitable respirator.[\[1\]](#)

Step 2: Waste Identification and Segregation

Properly segregate waste to prevent dangerous chemical reactions.

- Solid Waste: Collect pure **Riluzole-13C,15N2**, contaminated lab materials (e.g., weigh boats, contaminated gloves, absorbent pads from spills) as solid hazardous waste.
- Liquid Waste: Solutions containing **Riluzole-13C,15N2** should be collected as liquid hazardous waste. Do not mix with other incompatible waste streams.[\[5\]](#)[\[6\]](#)
- Sharps Waste: Needles or other sharps contaminated with **Riluzole-13C,15N2** must be disposed of in a designated sharps container.
- Segregation: Keep solid and liquid waste separate.[\[5\]](#) Store waste containers according to their contents' compatibility (e.g., flammable, corrosive, toxic).[\[7\]](#)

Step 3: Use Appropriate Waste Containers

Select containers that are compatible with the waste and are in good condition.

- Container Type: Use a leak-proof container with a secure, screw-on cap.[\[8\]](#) Plastic containers are often preferred to glass when chemically compatible.[\[9\]](#)

- Condition: Ensure the container is in good condition, free from rust or leaks.[7]
- Secondary Containment: Always place waste containers in a secondary container, such as a lab tray, to contain any potential spills or leaks.[8] The secondary container should be able to hold 110% of the volume of the primary container.[8]

Step 4: Labeling the Waste Container

Proper labeling is critical for safety and regulatory compliance.

- Affix a "Hazardous Waste" tag or label to the container as soon as you begin accumulating waste.[7][9]
- The label must include:
 - The words "Hazardous Waste".[9]
 - The full chemical name: "**Riluzole-13C,15N2**". Do not use abbreviations.[9] For mixtures, list all constituents.
 - The date waste generation began.[9]
 - The location of origin (e.g., department, room number).[9]
 - The name and contact information of the Principal Investigator.[9]
 - Appropriate hazard pictograms (e.g., skull and crossbones).[9]

Step 5: Storing the Waste

Store waste safely in a designated Satellite Accumulation Area within the laboratory.

- Keep Containers Closed: Waste containers must be kept tightly sealed at all times, except when adding waste.[4]
- Do Not Overfill: Leave adequate headspace in liquid waste containers to allow for expansion.
- Store Securely: As **Riluzole-13C,15N2** is highly toxic, it should be stored in a locked and secure location as indicated by the "P405: Store locked up" precautionary statement.[1][2]

Step 6: Arranging for Disposal

Hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[9]

- Do Not Use Sinks or Trash: Never dispose of **Riluzole-13C,15N2** down the drain or in the regular trash.^[9]
- Do Not Evaporate: Evaporation is not an acceptable method of disposal for hazardous chemicals.
- Request Pickup: Contact your EHS office to schedule a waste pickup and follow their specific procedures for collection.^[4]

Step 7: Disposal of Empty Containers

Containers that held **Riluzole-13C,15N2** are considered hazardous waste until properly decontaminated.

- Triple Rinsing: Because this compound is acutely toxic, empty containers must be triple-rinsed with a suitable solvent capable of removing the chemical.^[7]
- Collect Rinsate: The rinsate from the cleaning process is also hazardous waste and must be collected in a properly labeled liquid hazardous waste container.^[7]
- Final Disposal: After triple rinsing and air-drying, deface or remove the original labels from the empty container before disposing of it as regular trash or recycling, in accordance with institutional policy.

Step 8: Spill Cleanup

In the event of a spill, treat all cleanup materials as hazardous waste.

- Containment: Prevent the spill from spreading and keep it away from drains or water courses.^[1]
- Cleanup: Absorb liquid spills with an inert material (e.g., diatomite, universal binders).^[1] For solid spills, carefully sweep or vacuum the material and place it in a suitable container for

disposal.[3]

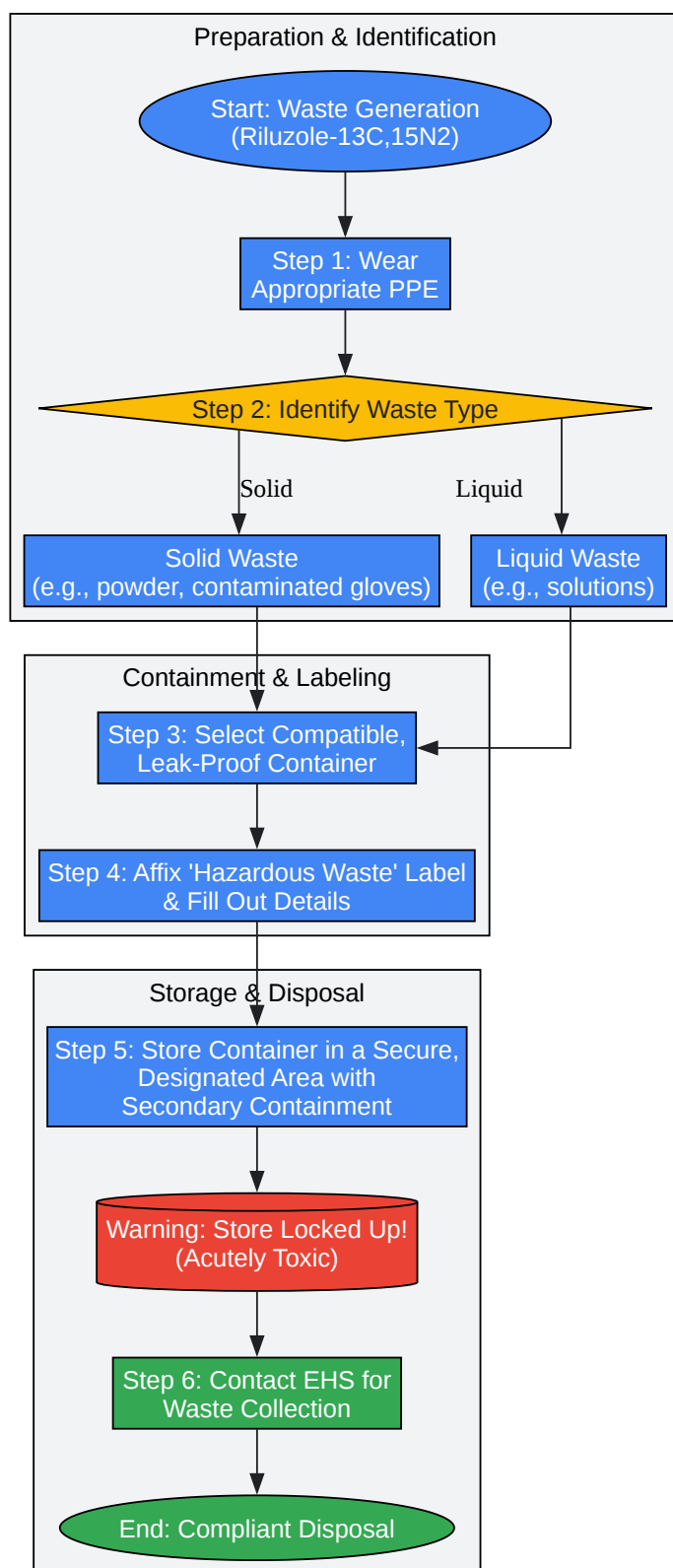
- Disposal: All contaminated materials, including PPE, must be disposed of as hazardous waste.

Experimental Protocols

This document provides procedural guidance for disposal and does not cite experimental protocols. Therefore, this section is not applicable.

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **Riluzole-13C,15N2**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Riluzole-13C,15N2** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. ehrs.upenn.edu [ehrs.upenn.edu]
- 5. acewaste.com.au [acewaste.com.au]
- 6. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 8. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 9. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for Riluzole-13C,15N2]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b562764#riluzole-13c-15n2-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com